

Technical Guide: Methyl 5-bromo-2-methylisonicotinate

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Compound of Interest

Compound Name: *Methyl 5-bromo-2-methylisonicotinate*

Cat. No.: *B12090830*

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Characterization, Synthesis, and Application in Drug Discovery

Executive Summary

Methyl 5-bromo-2-methylisonicotinate (CAS: 1804406-76-5) is a critical heterocyclic building block in modern medicinal chemistry. Belonging to the class of halogenated pyridine carboxylates, it serves as a bifunctional scaffold: the 5-bromo position enables palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig), while the 4-methoxycarbonyl group allows for downstream amidation or reduction.

This guide provides an in-depth analysis of its physicochemical properties, with a specific focus on molecular weight nuances driven by bromine isotopologues—a critical factor for mass spectrometry validation. It further details a self-validating synthetic protocol and outlines its utility in constructing kinase inhibitor scaffolds.

Physicochemical Profile & Molecular Weight Analysis[1][2][3][4]

In high-precision drug discovery, "Molecular Weight" is not a single number but a distribution. For **Methyl 5-bromo-2-methylisonicotinate**, the presence of a bromine atom introduces a significant isotopic split that must be accounted for during LC-MS validation.

2.1 Quantitative Data Summary

Property	Value / Description
IUPAC Name	Methyl 5-bromo-2-methylpyridine-4-carboxylate
CAS Number	1804406-76-5
Molecular Formula	C ₈ H ₈ BrNO ₂
Average Molecular Weight	230.06 g/mol
Monoisotopic Mass (⁷⁹ Br)	228.9738 Da
Monoisotopic Mass (⁸¹ Br)	230.9718 Da
Physical State	Off-white to pale yellow solid
Predicted LogP	~2.1 (Moderate Lipophilicity)
Boiling Point	~280–285 °C (Predicted at 760 mmHg)

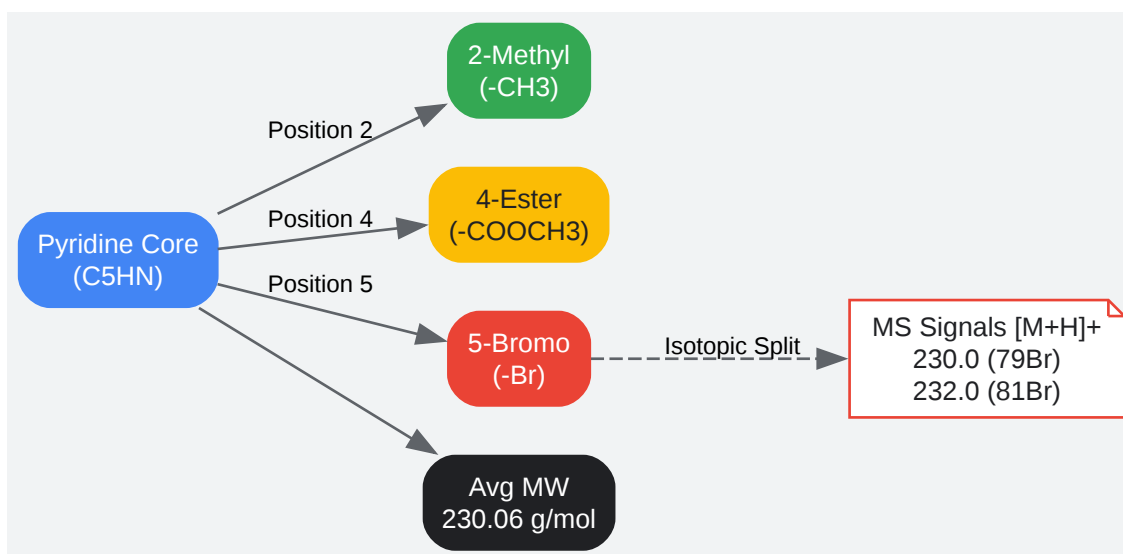
2.2 Isotopic Distribution Logic

Bromine exists naturally as two stable isotopes: ⁷⁹Br (50.69%) and ⁸¹Br (49.31%). Unlike chlorine (3:1 ratio), bromine's near 1:1 ratio creates a distinctive "doublet" in mass spectrometry.

- Target Ion [M+H]⁺: You will observe two peaks of nearly equal intensity at m/z 230.0 and 232.0.
- Validation Check: If your MS spectrum does not show this 1:1 doublet separated by 2 mass units, the compound is not a monobrominated species.

2.3 Structural Visualization

The following diagram illustrates the core connectivity and the isotopic impact on molecular weight verification.



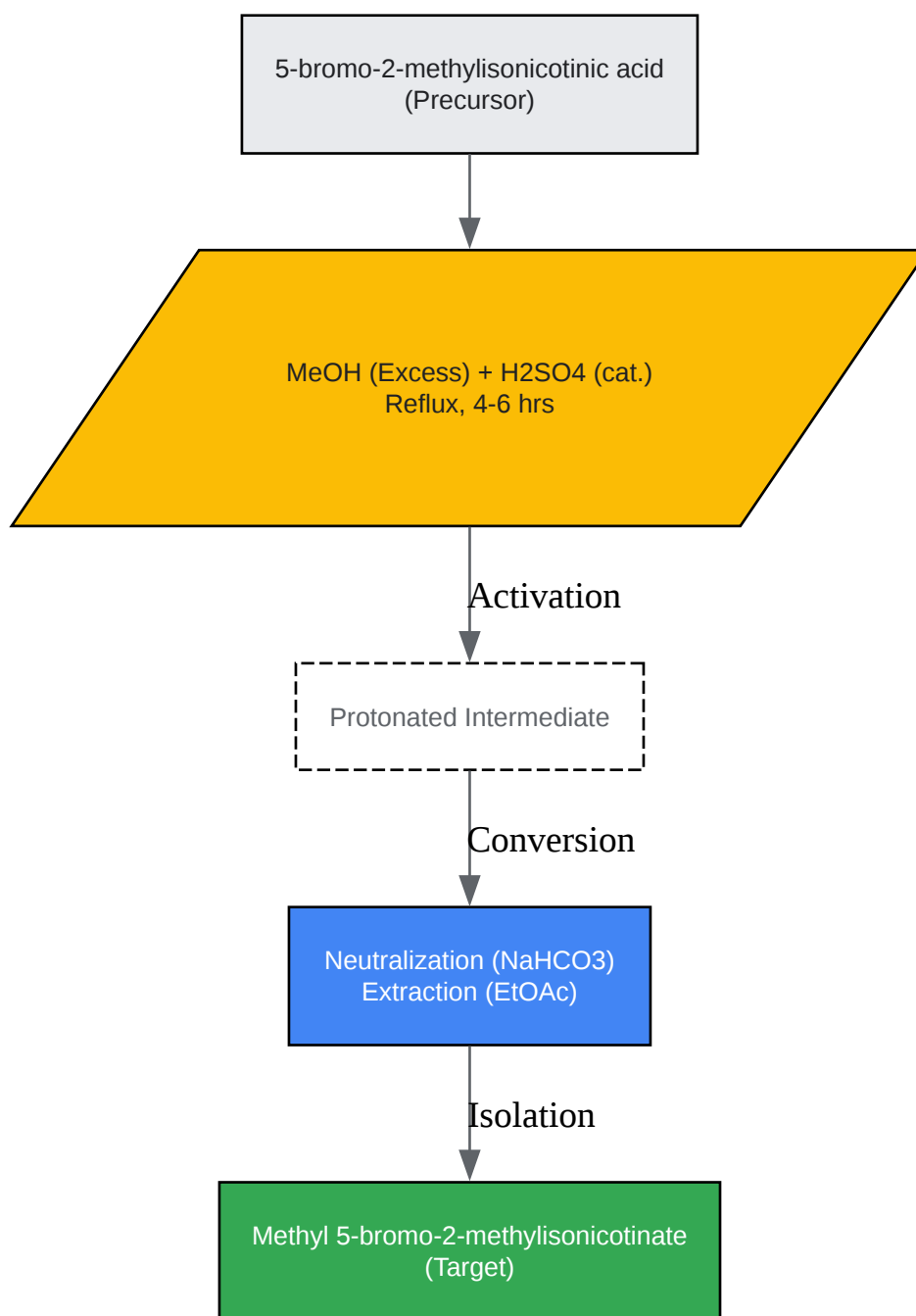
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Figure 1: Structural connectivity and mass spectrometry signature logic.

Synthetic Route & Process Chemistry

While several routes exist, the most robust and scalable method involves the Fischer Esterification of the corresponding carboxylic acid. This avoids the use of hazardous diazomethane and allows for easy purification.

3.1 Reaction Workflow



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Figure 2: Acid-catalyzed esterification workflow.

3.2 Detailed Protocol (Self-Validating)

Objective: Synthesis of **Methyl 5-bromo-2-methylisonicotinate** from 5-bromo-2-methylisonicotinic acid.

- Setup: To a dry 250 mL Round Bottom Flask (RBF) equipped with a magnetic stir bar and reflux condenser, add 5-bromo-2-methylisonicotinic acid (10.0 g, 46.3 mmol).
- Solvent/Reagent: Add anhydrous Methanol (100 mL). The solid may not fully dissolve initially.
- Catalyst Addition: Carefully add concentrated Sulfuric Acid (H_2SO_4) (2.0 mL) dropwise. Exothermic reaction—add slowly.
- Reaction: Heat the mixture to reflux (65 °C) for 6 hours.
 - Validation Point (TLC): Spot reaction mixture vs. starting acid (Mobile phase: 50% EtOAc/Hexane). The product will have a significantly higher R_f (less polar) than the acid (baseline).
- Workup:
 - Cool to room temperature.[\[1\]](#)[\[2\]](#)[\[3\]](#) Concentrate methanol to ~20 mL under reduced pressure.
 - Pour residue into crushed ice/water (100 mL).
 - Neutralize with saturated NaHCO_3 solution until pH ~8. Caution: CO_2 evolution.
 - Extract with Ethyl Acetate (3 x 50 mL).
- Purification:
 - Wash combined organics with Brine (50 mL).
 - Dry over anhydrous Na_2SO_4 , filter, and concentrate.
 - Result: Off-white solid.[\[4\]](#) Yield typically >90%.

Analytical Validation (E-E-A-T)

To ensure the integrity of the synthesized compound, use the following self-validating spectral markers.

4.1 Proton NMR (^1H NMR, 400 MHz, CDCl_3)

The substitution pattern on the pyridine ring creates a highly specific signal set.

- δ 8.65 ppm (s, 1H): Proton at position 6. This is the most deshielded proton due to the adjacent Nitrogen and the inductive effect of the Bromine at position 5. Singlet confirms no neighbors (Pos 5 is Br).
- δ 7.80 ppm (s, 1H): Proton at position 3. Singlet confirms no neighbors (Pos 2 is Me, Pos 4 is Ester).
- δ 3.98 ppm (s, 3H): Methoxy group ($-\text{OCH}_3$).
- δ 2.65 ppm (s, 3H): Methyl group at position 2 ($-\text{CH}_3$).

4.2 LC-MS Validation

- Retention Time: Expect elution in the mid-range of a standard Reverse Phase (C18) gradient (e.g., 5-95% MeCN/Water) due to moderate lipophilicity ($\text{LogP} \sim 2.1$).
- Mass Spec: As detailed in Section 2.2, look for the 230/232 doublet. Absence of this pattern indicates debromination (impurity).

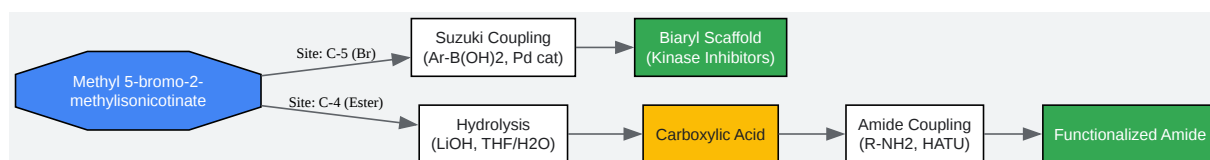
Applications in Medicinal Chemistry

This scaffold is a "linchpin" intermediate. The reactivity difference between the aryl bromide and the ester allows for sequential functionalization.

5.1 Reactivity Logic

- C-5 Bromide: Highly reactive in Pd-catalyzed couplings (Suzuki, Stille). Used to attach aryl/heteroaryl "tails" common in kinase inhibitors.
- C-4 Ester: Electrophilic center. Can be hydrolyzed to acid (for amide coupling) or reduced to alcohol/aldehyde.
- C-2 Methyl: Benzylic-like protons. Can be oxidized to aldehyde (SeO_2) or radical brominated (NBS) for further chain extension, though this is less common than C-5/C-4 manipulation.

5.2 Functionalization Workflow



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Figure 3: Divergent synthesis pathways for drug scaffold generation.

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